

# Aqueous Solubility of 5-Methoxy-2-methylpyrimidine: A Technical Guide

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## Compound of Interest

Compound Name: 5-Methoxy-2-methylpyrimidine

CAS No.: 1782399-94-3

Cat. No.: B3110092

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## Part 1: Executive Summary & Physicochemical Profile

**5-Methoxy-2-methylpyrimidine** (CAS: 18457-46-8) is a functionalized pyrimidine derivative widely utilized as a fragment in medicinal chemistry and a building block in agrochemical synthesis. Its solubility profile is governed by the interplay between the lipophilic methyl/methoxy substituents and the polarizable pyrimidine core.

Unlike hydrophilic aminopyrimidines, this compound lacks hydrogen bond donors, resulting in moderate aqueous solubility that is relatively pH-independent at physiological conditions. This guide provides the calculated physicochemical framework and the gold-standard protocols for experimental validation.

## Physicochemical Properties Table

| Property             | Value / Prediction                             | Confidence               | Relevance to Solubility                   |
|----------------------|------------------------------------------------|--------------------------|-------------------------------------------|
| Molecular Formula    | C <sub>6</sub> H <sub>8</sub> N <sub>2</sub> O | High                     | Stoichiometry                             |
| Molecular Weight     | 124.14 g/mol                                   | High                     | Diffusion coefficient                     |
| Physical State       | Low-melting Solid / Oil                        | High                     | Dissolution kinetics (lattice energy)     |
| LogP (Calc)          | 1.1 – 1.3                                      | Med-High                 | Lipophilicity indicator (Moderate)        |
| pKa (Calc)           | 2.2 ± 0.3 (N1/N3)                              | Med                      | Basic center; protonates only at low pH   |
| H-Bond Donors        | 0                                              | High                     | Limits water interaction                  |
| H-Bond Acceptors     | 3 (2 N, 1 O)                                   | High                     | Facilitates solvation via water H-bonding |
| Predicted Solubility | 10 – 50 mg/mL (pH 7)                           | Est. <a href="#">[1]</a> | Moderate solubility range                 |

## Part 2: Solubility Mechanics & Theoretical Analysis

### Structural Determinants of Solubility

The aqueous solubility of **5-Methoxy-2-methylpyrimidine** is dictated by three competing molecular forces:

- **Crystal Lattice Energy (Enthalpic Penalty):** As a likely low-melting solid (or oil), the energy required to disrupt intermolecular forces is low, favoring dissolution.
- **Hydrophobic Effect (Entropic Penalty):** The 2-methyl and 5-methoxy groups create a hydrophobic surface area that disrupts the water network, imposing an entropic cost.
- **Solvation (Enthalpic Gain):** The pyrimidine nitrogens and the methoxy oxygen act as hydrogen bond acceptors. Water molecules can donate hydrogen bonds to these sites,

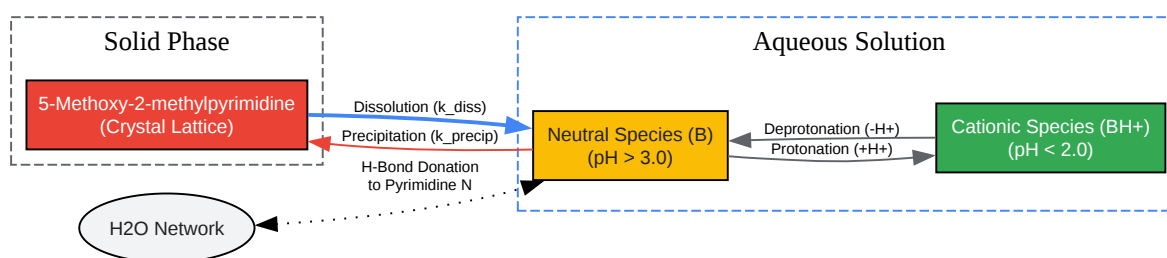
stabilizing the solute.

## pH Dependence (Ionization Profile)

The pyrimidine ring is a weak base.

- pH < 2.0: The ring nitrogens protonate ( ), drastically increasing solubility due to ionic dipole-dipole interactions.
- pH > 3.0: The molecule exists predominantly as a neutral species ( ). Solubility plateaus and becomes intrinsic ( ).

## Diagram: Solubility Equilibrium & Solvation



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Caption: Equilibrium dynamics showing the transition from solid phase to neutral and protonated aqueous species.

## Part 3: Experimental Protocols (Validation)

Since specific literature values for this intermediate are often proprietary, the following Self-Validating Protocol is the industry standard for determining its thermodynamic solubility.

## Method: Shake-Flask Solubility with HPLC-UV Quantitation

Objective: Determine the thermodynamic equilibrium solubility ( ) at 25°C in pH 7.4 buffer.

### Reagents & Equipment

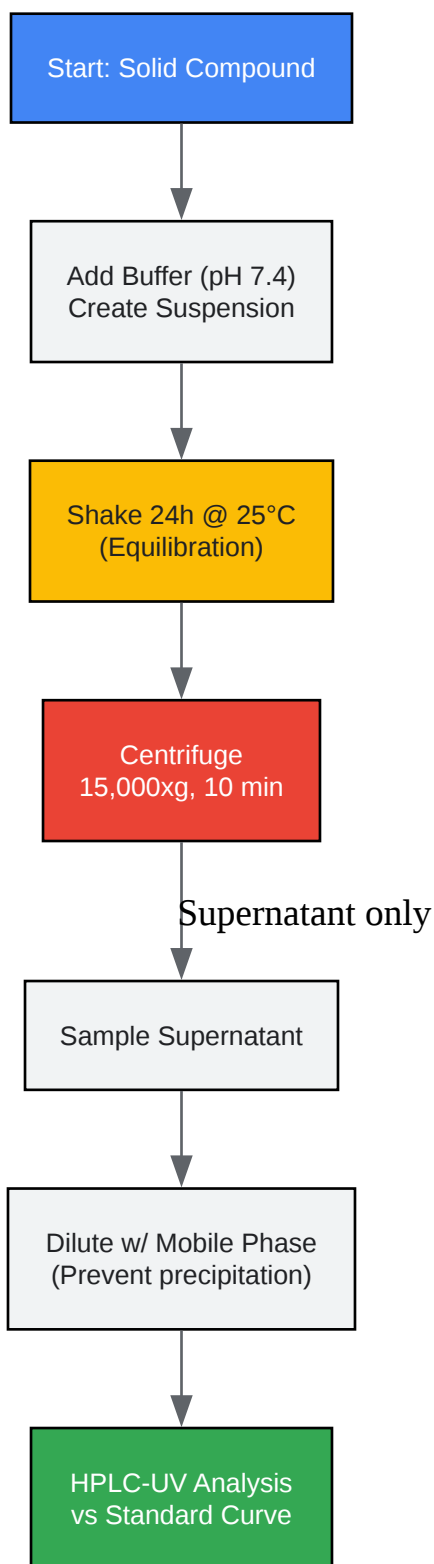
- Compound: **5-Methoxy-2-methylpyrimidine** (>98% purity).[\[2\]](#)
- Media: 50 mM Phosphate Buffer (pH 7.4).
- Standard: DMSO stock solution (10 mM).
- Equipment: Orbital shaker, Centrifuge (15,000 x g), HPLC-UV/DAD.

### Step-by-Step Workflow

- Supersaturation:
  - Weigh ~5 mg of compound into a 1.5 mL microcentrifuge tube.
  - Add 500 µL of pH 7.4 buffer. (Targeting 10 mg/mL theoretical max).
  - Check: If solution is clear immediately, add more solid until a suspension persists.
- Equilibration:
  - Incubate on an orbital shaker (500 rpm) at 25°C for 24 hours.
  - Why: 24h ensures thermodynamic equilibrium is reached, overcoming slow dissolution kinetics of crystalline forms.
- Phase Separation:
  - Centrifuge at 15,000 x g for 10 minutes to pellet undissolved solid.
  - Critical: Ensure supernatant is free of micro-particles (Tyndall effect check) to avoid false positives.

- Quantification (HPLC-UV):
  - Carefully aspirate supernatant and dilute 1:10 and 1:100 with Mobile Phase (Water/Acetonitrile).
  - Inject onto HPLC (C18 Column, Gradient 5-95% ACN).
  - Calculate concentration against a 5-point calibration curve prepared from the DMSO stock.

## Diagram: Experimental Workflow



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Caption: Standardized Shake-Flask workflow for thermodynamic solubility determination.

## Part 4: Applications & Implications

### Drug Discovery Context

- Fragment-Based Drug Design (FBDD): **5-Methoxy-2-methylpyrimidine** is an ideal "fragment" due to its low molecular weight (<200 Da) and moderate lipophilicity. Its solubility allows for high-concentration screening (10-100 mM in DMSO/Buffer) required for NMR or SPR binding assays.
- Metabolic Stability: The 2-methyl group blocks the metabolically vulnerable C2 position, while the 5-methoxy group modulates electron density, potentially reducing oxidative clearance compared to unsubstituted pyrimidines.

### Formulation Strategy

If the intrinsic solubility (

) proves insufficient (< 1 mg/mL) for a specific application, the following strategies are recommended based on its structure:

- Salt Formation: Not recommended. The pKa (~2.<sup>[3]</sup>2) is too low to form stable salts with pharmaceutically acceptable acids (counter-ions would dissociate in water).
- Cosolvents: High solubility is expected in PEG-400, Propylene Glycol, or Ethanol due to the compound's LogP ~1.2.
- Cyclodextrins: The methoxy-methyl substitution pattern fits well into the hydrophobic cavity of -Cyclodextrin (HP-  
-CD), which can enhance apparent solubility by 10-50 fold.

### References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 78748, 2-Methylpyrimidine. Retrieved from [\[Link\]](#)
- University of Tartu (2017). pKa values of nitrogen heterocycles in acetonitrile and water. Retrieved from [\[Link\]](#)

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## Sources

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- 3. 2,4-Dichloro-5-methoxypyrimidine | 19646-07-2 | Benchchem [[benchchem.com](https://benchchem.com)]
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